

Physical properties of 1,2-Ethanediol, dipropionate

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Compound of Interest

Compound Name: 1,2-Ethanediol, dipropionate

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An In-depth Technical Guide to the Physical Properties of **1,2-Ethanediol, dipropionate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Ethanediol, dipropionate (CAS No. 123-80-8), also known as ethylene glycol dipropionate, is an ester with applications as a plasticizer.^{[1][2][3]} A thorough understanding of its physical properties is essential for its application in research, development, and manufacturing. This guide provides a comprehensive overview of these properties, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

Core Physical and Chemical Properties

1,2-Ethanediol, dipropionate is a combustible liquid that is slightly soluble in water.^{[1][2][3]} It is classified as a flammable liquid and should be handled with appropriate safety precautions.^[4]

Data Summary

The quantitative physical properties of **1,2-Ethanediol, dipropionate** are summarized in the table below for easy reference and comparison.

Property	Value	Unit	Source(s)
Identifiers			
IUPAC Name	2-propanoyloxyethyl propanoate	-	[4]
CAS Number	123-80-8	-	[3][5][6]
Molecular Formula	C ₈ H ₁₄ O ₄	-	[3][5][6]
InChIKey	UMNVUZRZKPVECS-UHFFFAOYSA-N	-	[5][6]
Molecular Properties			
Molecular Weight	174.19	g/mol	[3]
174.1944	g/mol	[5][6]	
Exact Mass	174.08920892	Da	[4]
Physical Properties			
Physical State	Liquid	-	[1][2][3]
Boiling Point	211 - 212	°C	[7][8]
Density	1.045 - 1.05	g/mL	[1][7]
Solubility in Water	16.51 (at 25 °C)	g/L	[3]
Flash Point	< 60.5 (< 141)	°C (°F)	[1]
Calculated Properties			
Melting Point	51.09 (324.24)	°C (K)	[9]
Octanol/Water Partition Coefficient (LogP)	0.893	-	[9]

Synthesis Pathway

1,2-Ethanediol, dipropanoate is synthesized via the esterification of 1,2-Ethanediol (ethylene glycol) with propanoic acid. This reaction typically proceeds in two consecutive steps, first forming the monoester and then the diester, often catalyzed by an acid.

Caption: Synthesis of **1,2-Ethanediol, dipropanoate** via esterification.

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid esters like **1,2-Ethanediol, dipropanoate**.

Density Determination

The density of a liquid can be accurately measured using several established techniques.^[10]

- Protocol 1: Pycnometry (ASTM D1480, ASTM D1217)
 - Calibration: Calibrate a Bingham pycnometer of a known volume using a reference liquid with a well-documented density (e.g., distilled water).
 - Sample Preparation: Ensure the sample of **1,2-Ethanediol, dipropanoate** is free of air bubbles and impurities.
 - Measurement: a. Weigh the empty, clean, and dry pycnometer. b. Fill the pycnometer with the sample, taking care to avoid bubbles. c. Place the filled pycnometer in a constant-temperature bath (e.g., 25.0 ± 0.01 °C) until thermal equilibrium is reached.^[1] d. Adjust the liquid volume to the pycnometer's calibration mark. e. Remove the pycnometer from the bath, allow it to return to room temperature, and weigh it.
 - Calculation: Calculate the density by dividing the mass of the sample by the calibrated volume of the pycnometer, applying a correction for air buoyancy.^[1]
- Protocol 2: Oscillating U-tube Densitometer (ASTM D4052)
 - Calibration: Calibrate the instrument using certified density standards or dry air and distilled water.
 - Measurement: Inject approximately 1 mL of the liquid sample into the oscillating U-tube.^[1]

- Analysis: The instrument measures the change in the frequency of oscillation of the tube when filled with the sample. This frequency is directly related to the density of the liquid. The instrument's software automatically calculates and displays the density at the measurement temperature.[\[1\]](#)

Boiling Point Determination

The boiling point is a critical indicator of purity. The Thiele tube method is a common and effective technique that requires a small sample volume.[\[11\]](#)

- Protocol: Thiele Tube Method
 - Sample Preparation: a. Place a small amount (less than 0.5 mL) of **1,2-Ethanediol, dipropanoate** into a small test tube (fusion tube).[\[11\]](#) b. Take a capillary tube sealed at one end and place it, open-end down, into the fusion tube containing the sample.
 - Apparatus Setup: a. Attach the fusion tube assembly to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. b. Clamp the thermometer and immerse the assembly in a Thiele tube filled with a high-boiling point oil (e.g., mineral oil), ensuring the sample is below the oil level.
 - Measurement: a. Heat the side arm of the Thiele tube gently with a Bunsen burner. The design of the tube promotes even heat circulation.[\[12\]](#)[\[13\]](#) b. As the temperature rises, air trapped in the capillary tube will escape. Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tip.[\[11\]](#) c. Remove the heat source and allow the apparatus to cool slowly. d. Record the temperature at the precise moment the stream of bubbles stops and the liquid is drawn back into the capillary tube. This temperature is the boiling point of the sample.[\[11\]](#)
 - Pressure Correction: Record the atmospheric pressure at the time of the measurement. If the pressure is not 760 mmHg, a correction may be necessary for highly accurate work.

Melting Point Determination

While **1,2-Ethanediol, dipropanoate** is a liquid at room temperature, its melting point can be determined if it is first solidified. The capillary method is standard for organic compounds.[\[2\]](#)

- Protocol: Capillary Method (Mel-Temp Apparatus)
 - Sample Preparation: a. Solidify the sample by cooling it below its expected melting point (calculated as $\sim 51\text{ }^{\circ}\text{C}$). b. Finely powder a small amount of the solidified sample. c. Press the open end of a capillary tube into the powder to pack a small amount (2-3 mm height) into the sealed end.[\[14\]](#)
 - Measurement: a. Place the capillary tube into the heating block of a Mel-Temp apparatus. [\[15\]](#) b. Heat the block rapidly to a temperature approximately $15\text{-}20\text{ }^{\circ}\text{C}$ below the expected melting point. c. Decrease the heating rate to about $1\text{-}2\text{ }^{\circ}\text{C}$ per minute to ensure accurate observation.[\[15\]](#) d. Observe the sample through the magnifying eyepiece. e. Record the temperature at which the first droplet of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point is reported as the range T1-T2. For a pure compound, this range is typically narrow ($0.5\text{-}1.0\text{ }^{\circ}\text{C}$).[\[12\]](#)[\[15\]](#)

Solubility Determination

The solubility of an ester in water can be determined quantitatively. For slightly soluble substances, establishing equilibrium and analyzing the concentration of the saturated solution is key.

- Protocol: Shake-Flask Method (OECD Guideline 105)
 - Equilibrium Setup: a. Add an excess amount of **1,2-Ethanediol, dipropanoate** to a known volume of distilled water in a flask. b. Seal the flask and agitate it in a constant-temperature water bath (e.g., $25\text{ }^{\circ}\text{C}$) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A preliminary test can determine the time required to reach saturation.
 - Phase Separation: a. After agitation, allow the mixture to stand undisturbed at the same constant temperature to allow for the separation of undissolved ester. b. Centrifugation may be required to fully separate the aqueous phase from any dispersed micro-droplets of the ester.
 - Analysis of Aqueous Phase: a. Carefully extract a known volume of the clear, saturated aqueous phase. b. Determine the concentration of the dissolved ester in the aqueous

sample. Gas chromatography (GC) is a suitable analytical method for this purpose, given its volatility.

- Calculation: The solubility is expressed as the mass of the solute per volume (or mass) of the solvent (e.g., g/L).
- Note on Water Content Analysis: For determining the small amount of water that might dissolve in the ester phase, Karl Fischer titration is the standard method.^[16] This technique is highly sensitive and specific to water.^[16]

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